

An In-depth Technical Guide to Solvent Red 19: Applications and Protocols

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Compound of Interest

Compound Name: Sudan Red 7B

Cat. No.: B045811

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Introduction

Solvent Red 19, also known by its Colour Index name C.I. 26050 and common synonyms such as **Sudan Red 7B** and Fat Red 7B, is a synthetic diazo dye with the chemical formula $C_{24}H_{21}N_5$.^{[1][2]} This lipophilic dye is characterized by its brilliant red color and solubility in a wide range of organic solvents, while being insoluble in water.^{[1][2]} These properties make it a versatile colorant in various industrial and scientific applications. This technical guide provides a comprehensive review of the core applications of Solvent Red 19, detailing its physicochemical properties, experimental protocols for its use and analysis, and a summary of its performance characteristics.

Physicochemical Properties

Solvent Red 19 is a dark red powder with a molecular weight of 379.46 g/mol.^[1] Its key properties are summarized in the table below.

| Property | Value | Reference |
|-------------------------|---|-----------|
| CAS Number | 6368-72-5 | [1] |
| C.I. Name | C.I. 26050 | [2] |
| Molecular Formula | C ₂₄ H ₂₁ N ₅ | [1] |
| Molecular Weight | 379.46 g/mol | [1] |
| Appearance | Red powder | [3] |
| Melting Point | 130°C (decomposes) | [3] |
| λ _{max} | 527 ± 2 nm | [4] |
| Solubility | Insoluble in water. Soluble in acetone, butyl acetate, chloroform, DMSO, and methanol. Slightly soluble in ethanol. | [1][3] |
| Specific Gravity @ 20°C | 0.98-1.02 g/ml | [4] |
| Flash Point | >62°C | [4] |

Core Applications

The primary applications of Solvent Red 19 stem from its ability to impart a stable and vibrant red color to non-polar materials. Its uses can be broadly categorized into industrial coloring and scientific applications.

Industrial Coloring

Solvent Red 19 is extensively used as a colorant in the plastics and coatings industries. It is suitable for coloring a variety of polymers, including polystyrene (PS), acrylonitrile butadiene styrene (ABS), polymethyl methacrylate (PMMA), polycarbonate (PC), and rigid polyvinyl chloride (RPVC).[5] It is also utilized in the formulation of printing inks, paints, waxes, candles, and for coloring lubricants and fuels.[1]

Performance in Plastics:

The performance of Solvent Red 19 in plastics is characterized by its heat stability, lightfastness, and migration resistance.

| Property | Rating/Value | Test Standard (Example) |
|---------------------------------|------------------------------|-------------------------|
| Heat Stability | Up to 300°C in some plastics | - |
| Lightfastness (Blue Wool Scale) | 5-7 | ISO 105-B02 |
| Migration Resistance | Good | - |

Note: Specific performance can vary depending on the polymer matrix and processing conditions.

Scientific Applications

In scientific research, Solvent Red 19 is primarily used as a biological stain for the visualization of lipids and as a component in analytical methods.

Biological Staining:

As a lysochrome, Solvent Red 19 is effective in staining neutral lipids, triglycerides, and suberin lamellae in plant and animal tissues.^[6] Its strong affinity for fats makes it a valuable tool in histology and cytology for identifying lipid-rich structures.

Analytical Chemistry:

Solvent Red 19 is employed as a fiscal marker in fuels, such as diesel, to indicate tax status and prevent adulteration.^[7] Its distinct color and spectroscopic properties allow for its detection and quantification using analytical techniques like High-Performance Liquid Chromatography (HPLC).^[7]

Experimental Protocols

Synthesis of Solvent Red 19

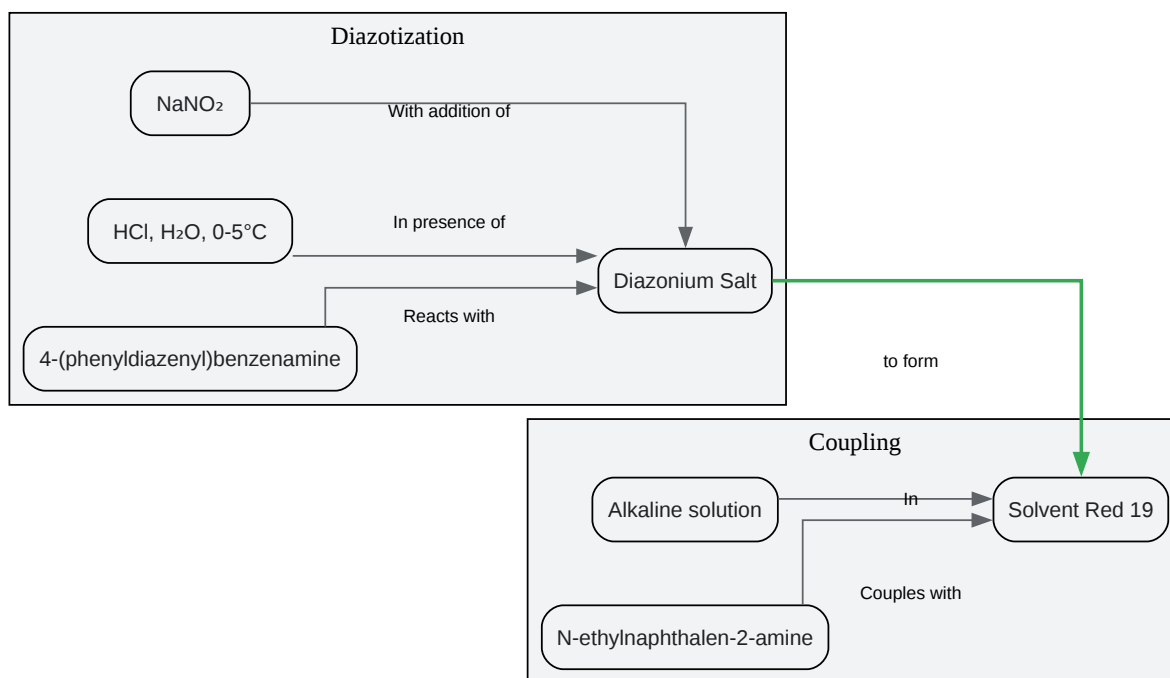
The synthesis of Solvent Red 19 is a classic example of a diazo coupling reaction. The process involves two main stages: diazotization of an aromatic amine followed by coupling with an

activated aromatic compound.

Manufacturing Process Overview:

The general manufacturing process involves the diazotization of 4-(phenyldiazenyl)benzenamine and subsequent coupling with N-ethylnaphthalen-2-amine.^[2] A simplified laboratory-scale protocol is as follows:

- **Diazotization:** 4-(phenyldiazenyl)benzenamine is dissolved in an acidic medium (e.g., hydrochloric acid and water) and cooled to 0-5°C. A solution of sodium nitrite is then added slowly to form the diazonium salt.
- **Coupling:** A solution of N-ethylnaphthalen-2-amine is prepared and cooled. The freshly prepared diazonium salt solution is then added slowly to the N-ethylnaphthalen-2-amine solution while maintaining a low temperature and alkaline pH to facilitate the coupling reaction.
- **Isolation and Purification:** The resulting precipitate of Solvent Red 19 is collected by filtration, washed with water to remove salts and impurities, and then dried. Further purification can be achieved by recrystallization from a suitable solvent like ethanol.



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Caption: Synthesis of Solvent Red 19 via diazotization and coupling.

Biological Staining of Lipids in Plant Tissue

This protocol is adapted from Brundrett et al. (1991) for staining lipids in plant material.[6]

Reagents:

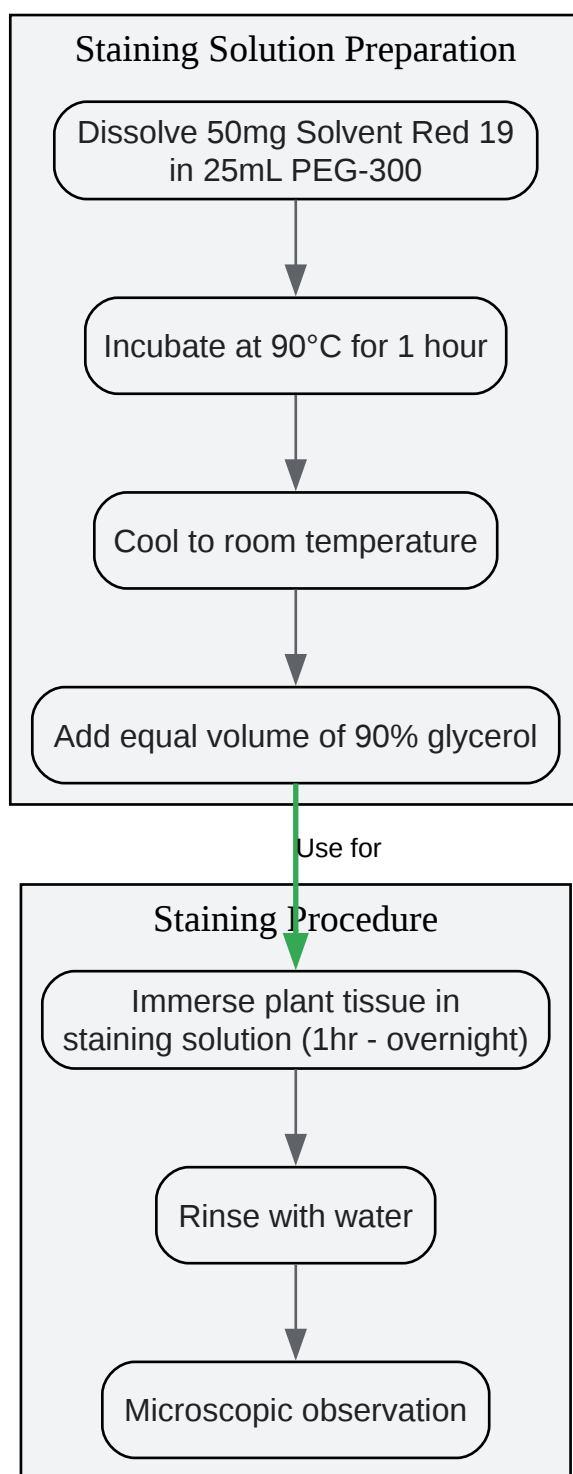
- Solvent Red 19 (Fat Red 7B)
- Polyethylene glycol (PEG) 300
- 90% Glycerol

Staining Solution Preparation (0.1% w/v):

- Dissolve 50 mg of Solvent Red 19 in 25 mL of PEG-300.
- Incubate the mixture for 1 hour at 90°C and then allow it to cool.
- Add an equal volume of 90% glycerol to the cooled solution.
- Store the staining solution at room temperature.

Staining Procedure:

- Immerse the plant tissues in the staining solution for 1 hour to overnight.
- Rinse the stained tissues several times with water to remove excess stain.
- Mount the tissues on a slide and observe under a microscope.



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Caption: Workflow for lipid staining in plant tissue using Solvent Red 19.

HPLC Analysis of Solvent Red 19 in Diesel Fuel

This protocol provides a general method for the determination of Solvent Red 19 in diesel fuel using HPLC.

Instrumentation and Conditions:

- HPLC System: With a UV-Vis detector.
- Column: Agilent Zorbax Rx-SIL (250 x 4.60 mm, 5 μ m particle size) or equivalent silica column.
- Mobile Phase: A mixture of hexane, toluene, and ethyl acetate. The exact ratio should be optimized for best separation.
- Detection Wavelength: In the visible range, corresponding to the λ_{max} of Solvent Red 19 (approximately 527 nm).
- Flow Rate: Typically 1.0 mL/min.
- Injection Volume: 20 μ L.

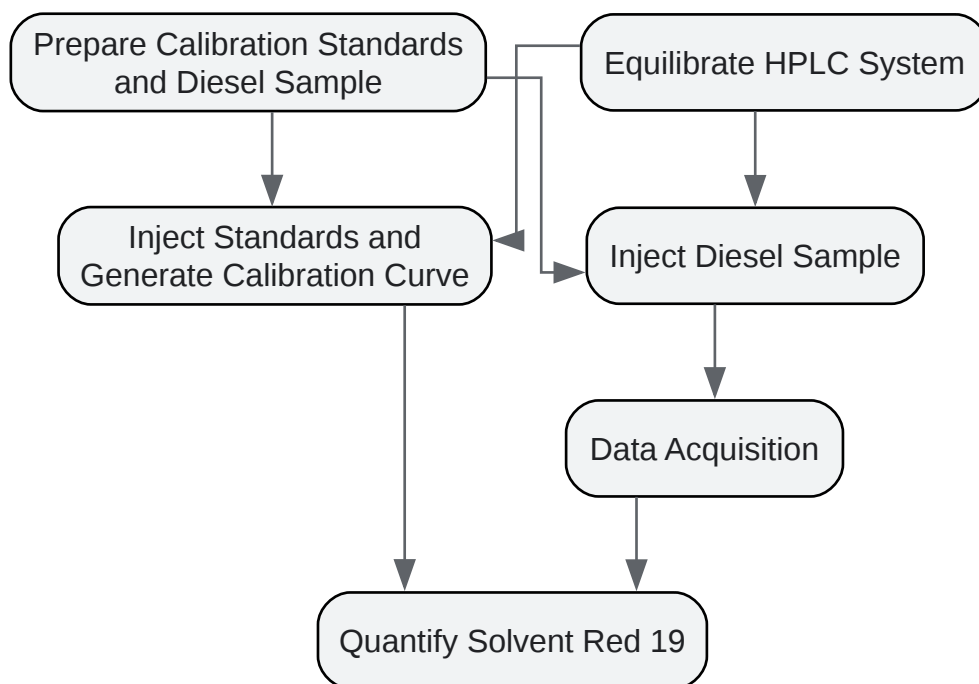
Sample Preparation:

- Prepare a standard stock solution of Solvent Red 19 in a suitable solvent (e.g., toluene).
- Create a series of calibration standards by diluting the stock solution to known concentrations.
- For diesel samples, filter through a 0.45 μ m filter before injection.

Procedure:

- Equilibrate the HPLC system with the mobile phase.
- Inject the calibration standards to generate a calibration curve.
- Inject the prepared diesel sample.

- Quantify the amount of Solvent Red 19 in the sample by comparing its peak area to the calibration curve.



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Caption: Workflow for HPLC analysis of Solvent Red 19 in diesel fuel.

Stability and Toxicology

Solvent Red 19 is considered to be relatively stable under normal conditions of use. However, studies have shown that it can degrade when exposed to UV-A irradiation and elevated temperatures, leading to a fading of its color.^[7] This is an important consideration for applications where long-term color stability under light exposure is critical.

Toxicological data for Solvent Red 19 is limited. As with any chemical, appropriate safety precautions should be taken during handling, including the use of personal protective equipment to avoid skin and eye contact, and inhalation of dust.

Conclusion

Solvent Red 19 is a commercially significant solvent dye with a broad range of applications, primarily in the coloring of plastics, inks, and fuels. Its utility also extends to scientific research

as a lipid stain. A thorough understanding of its physicochemical properties, performance characteristics, and appropriate handling and analytical methods is crucial for its effective and safe use. The experimental protocols provided in this guide offer a starting point for researchers and industry professionals working with this versatile red dye. Further research into its long-term stability in various matrices and a more comprehensive toxicological profile would be beneficial for expanding its applications and ensuring its safe handling.

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